

overcoming solubility issues with N-Cyclopropyl-3-nitropyridin-4-amine

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Compound of Interest

Compound Name: N-Cyclopropyl-3-nitropyridin-4-amine

Cat. No.: B1358630

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Technical Support Center: N-Cyclopropyl-3-nitropyridin-4-amine

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **N-Cyclopropyl-3-nitropyridin-4-amine**.

Frequently Asked Questions (FAQs)

Q1: What is N-Cyclopropyl-3-nitropyridin-4-amine?

N-Cyclopropyl-3-nitropyridin-4-amine (CAS No. 380605-28-7) is a nitroaromatic amine compound with the molecular formula $C_8H_9N_3O_2$ and a molecular weight of 179.18 g/mol. [1] It serves as a crucial building block and intermediate in medicinal chemistry and pharmaceutical research, particularly in the synthesis of kinase inhibitors for cancer treatment. [1]

Q2: What are the basic physicochemical properties of N-Cyclopropyl-3-nitropyridin-4-amine?

Property	Value
Molecular Formula	C ₈ H ₉ N ₃ O ₂
Molecular Weight	179.18 g/mol [1]
CAS Number	380605-28-7 [1]
Boiling Point	345.645°C at 760 mmHg [2] [3]
Density	1.453 g/cm ³ [2] [3]
Flash Point	162.841°C [2] [3]

Q3: How should I store **N-Cyclopropyl-3-nitropyridin-4-amine**?

For optimal stability, **N-Cyclopropyl-3-nitropyridin-4-amine** should be stored in a tightly sealed container in a dry, cool, and well-ventilated area.[\[3\]](#) It is recommended to store it under an inert atmosphere and protect it from light.[\[1\]](#)

Q4: What are the primary safety concerns when handling this compound?

N-Cyclopropyl-3-nitropyridin-4-amine is harmful if swallowed and may cause skin and serious eye irritation.[\[1\]](#) It is essential to handle this compound in a well-ventilated area and wear appropriate personal protective equipment (PPE), including protective gloves, and eye/face protection.[\[1\]](#)

Troubleshooting Guide: Overcoming Solubility Issues

Users may encounter difficulties in dissolving **N-Cyclopropyl-3-nitropyridin-4-amine** for their experiments. This guide provides a systematic approach to addressing these solubility challenges.

Issue: The compound is not dissolving in my chosen solvent.

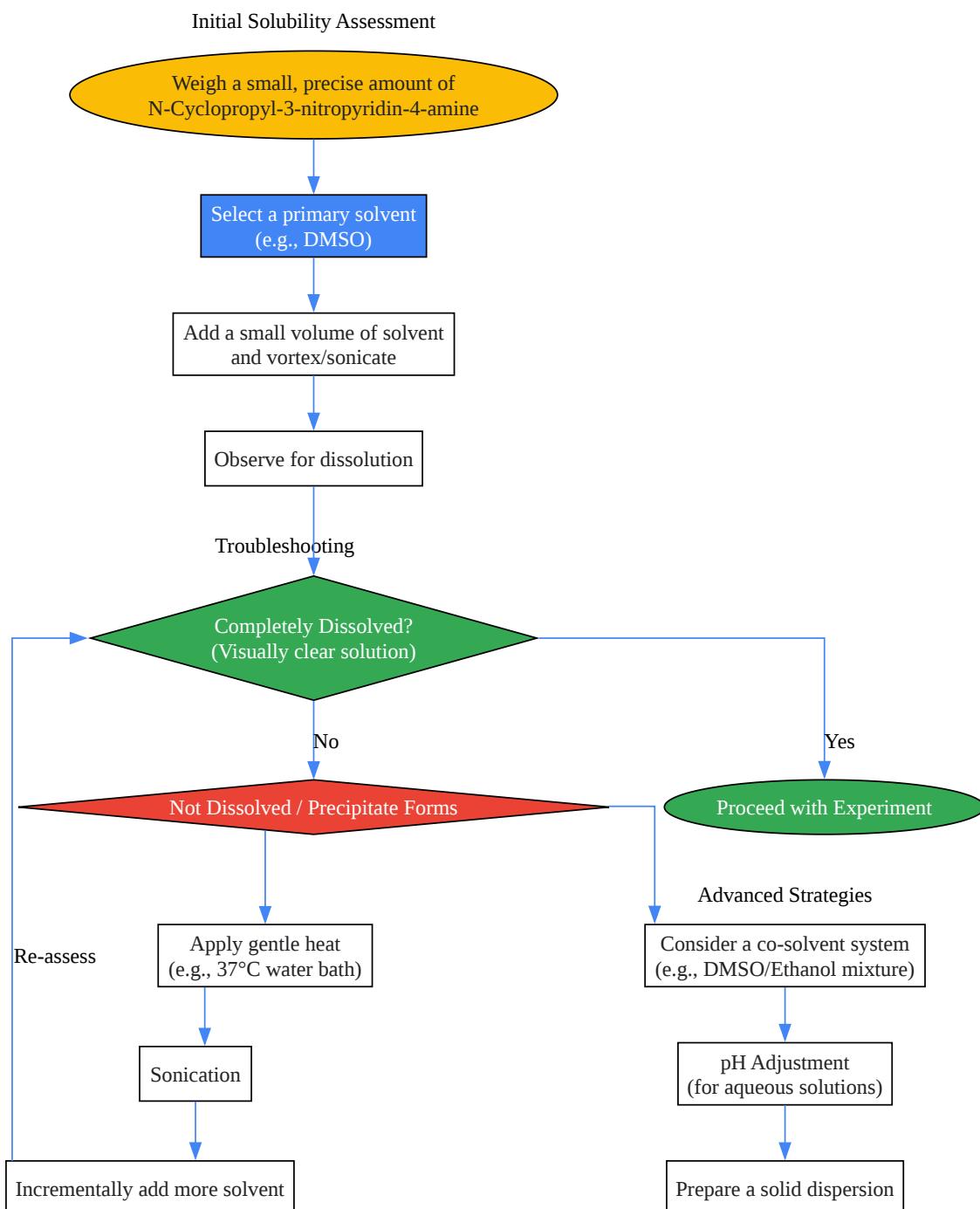
Initial Steps:

- Verify Compound Purity: Impurities can significantly affect solubility. Ensure you are using a high-purity grade of the compound.
- Solvent Selection: The choice of solvent is critical. Based on the chemical structure of **N-Cyclopropyl-3-nitropyridin-4-amine** and related nitropyridine derivatives, polar aprotic solvents are likely to be most effective.

Recommended Solvents (in order of likely effectiveness):

- Dimethyl Sulfoxide (DMSO)
- Dimethylformamide (DMF)
- Dichloromethane (DCM)[1]

Solubility Testing Workflow:

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Caption: A workflow for systematically troubleshooting solubility issues.

Quantitative Solubility Data (Qualitative Assessment)

While specific quantitative solubility data (e.g., mg/mL) is not readily available in the public domain, the following table provides a qualitative guide to solvent selection. This is based on the known properties of similar nitropyridine compounds.

Solvent	Type	Expected Solubility	Notes
DMSO	Polar Aprotic	High	Recommended as the first-choice solvent for creating stock solutions.
DMF	Polar Aprotic	High	A suitable alternative to DMSO.
DCM	Chlorinated	Moderate	May be useful in certain synthetic applications.
Methanol/Ethanol	Polar Protic	Low to Moderate	May require heating or sonication. Can be used as a co-solvent.
Water	Aqueous	Very Low	Insoluble for practical purposes without formulation aids.
Acetone	Ketone	Low	Generally not recommended as a primary solvent.

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **N-Cyclopropyl-3-nitropyridin-4-amine** in DMSO.

Materials:

- **N-Cyclopropyl-3-nitropyridin-4-amine** (MW: 179.18 g/mol)
- Anhydrous DMSO
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Water bath sonicator

Procedure:

- Calculation: To prepare a 10 mM stock solution, weigh out 1.7918 mg of **N-Cyclopropyl-3-nitropyridin-4-amine** for every 1 mL of DMSO.
- Weighing: Carefully weigh the desired amount of the compound into a suitable vial.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial.
- Dissolution:
 - Cap the vial tightly.
 - Vortex the mixture for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate in a water bath for 5-10 minutes.
 - Gentle warming (e.g., in a 37°C water bath) can be applied if necessary, followed by vortexing.
- Storage: Once fully dissolved, store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles. Protect from light.

Experimental Workflow for Stock Solution Preparation:

Caption: Step-by-step workflow for preparing a stock solution.

Protocol 2: General Method for Enhancing Aqueous Solubility for *in vitro* Assays

For many biological assays, a high concentration of organic solvent like DMSO can be toxic to cells. This protocol outlines a general approach to further dilute the DMSO stock solution into an aqueous buffer.

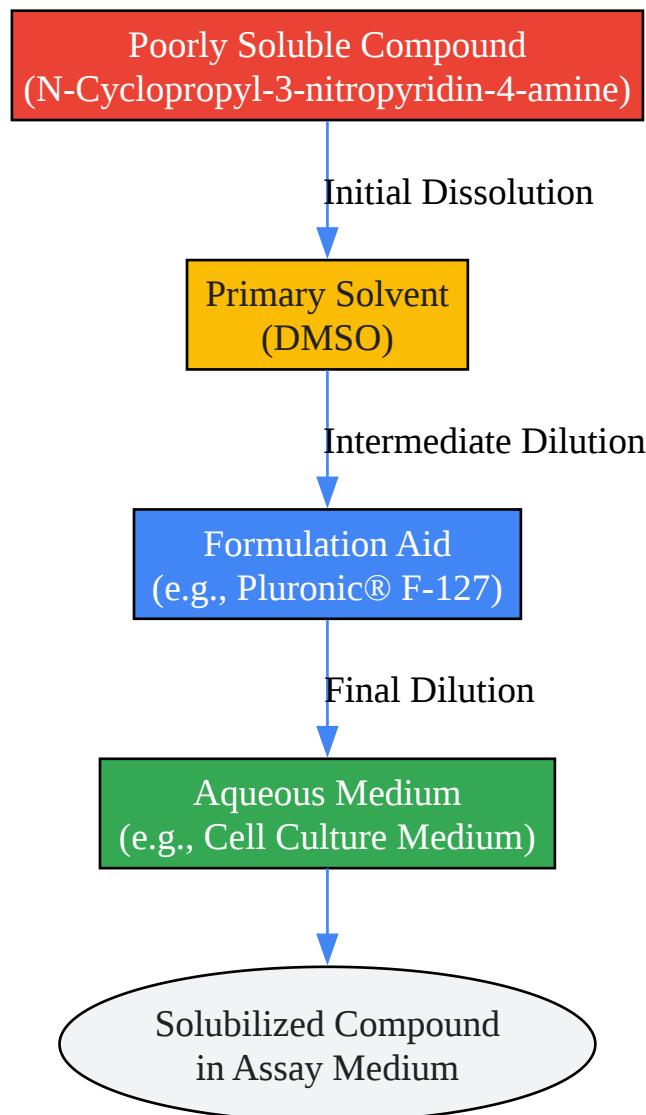
Materials:

- 10 mM stock solution of **N-Cyclopropyl-3-nitropyridin-4-amine** in DMSO
- Biologically compatible surfactant (e.g., Pluronic® F-127 or Kolliphor® EL)
- Aqueous buffer (e.g., PBS or cell culture medium)

Procedure:

- Prepare Surfactant Solution: Prepare a 10% (w/v) stock solution of the chosen surfactant in the desired aqueous buffer.
- Serial Dilution:
 - Perform an initial dilution of your 10 mM DMSO stock into the 10% surfactant solution. For example, a 1:10 dilution to achieve a 1 mM solution.
 - Further dilute this intermediate solution into your final aqueous buffer to achieve the desired working concentration.
- Vortexing: Vortex thoroughly between each dilution step to ensure homogeneity.
- Final DMSO Concentration: Always calculate the final percentage of DMSO in your working solution and include an equivalent DMSO concentration in your vehicle control. Aim for a final DMSO concentration of less than 0.5% in cell-based assays.

Signaling Pathway for Solubility Enhancement:



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Caption: Logical pathway for enhancing aqueous solubility for biological assays.

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References

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